

An In-depth Technical Guide to Methyl furan-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl furan-3-carboxylate

Cat. No.: B077232

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl furan-3-carboxylate**, a key heterocyclic compound with applications in chemical synthesis and pharmaceutical development. The document details its chemical identity, physical properties, synthesis protocols, and potential applications, presenting data in a clear and accessible format for technical audiences.

Chemical Identity and Structure

Methyl furan-3-carboxylate is an organic compound featuring a furan ring substituted with a methyl ester group at the 3-position.^{[1][2][3][4][5]}

Chemical Structure:

The structure of **methyl furan-3-carboxylate** is characterized by a five-membered aromatic furan ring. The methyl carboxylate group is attached to the third carbon atom of this ring.

SMILES: COC(=O)C1=CC=CC=C1^[5]

Physicochemical Properties

A summary of the key physicochemical properties of **methyl furan-3-carboxylate** is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Source(s)
CAS Number	13129-23-2	[2][3][4][5]
Molecular Formula	C ₆ H ₆ O ₃	[2][3][4][6]
Molecular Weight	126.11 g/mol	[2][3][4][6]
Appearance	Pale yellow to colorless liquid	[2]
Boiling Point	181.3 °C at 760 mmHg	[4]
Solubility	Limited solubility in water; good solubility in organic solvents like ethanol, methanol, and dichloromethane.	[7]

Synthesis and Experimental Protocols

The synthesis of furan-3-carboxylates can be achieved through various synthetic routes. One common approach involves the oxidative carbonylation of 3-yne-1,2-diol derivatives catalyzed by palladium iodide.[8] Another general strategy is the reaction of sulfonium acylmethylenes with acetylenic esters.[9]

Below is a representative experimental protocol for the synthesis of a furan-3-carboxylate derivative, which illustrates a plausible method that could be adapted for **methyl furan-3-carboxylate**.

Hypothetical Synthesis of **Methyl furan-3-carboxylate** via Palladium-Catalyzed Oxidative Carbonylation

This protocol is a generalized representation based on the synthesis of furan-3-carboxylic esters.[8]

Materials and Reagents:

- A suitable 3-yne-1,2-diol precursor

- Palladium(II) iodide (PdI_2)
- Potassium iodide (KI)
- Methanol (as both reactant and solvent)
- Carbon monoxide (CO)
- Oxygen (O_2) or air
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and equipment for inert atmosphere reactions

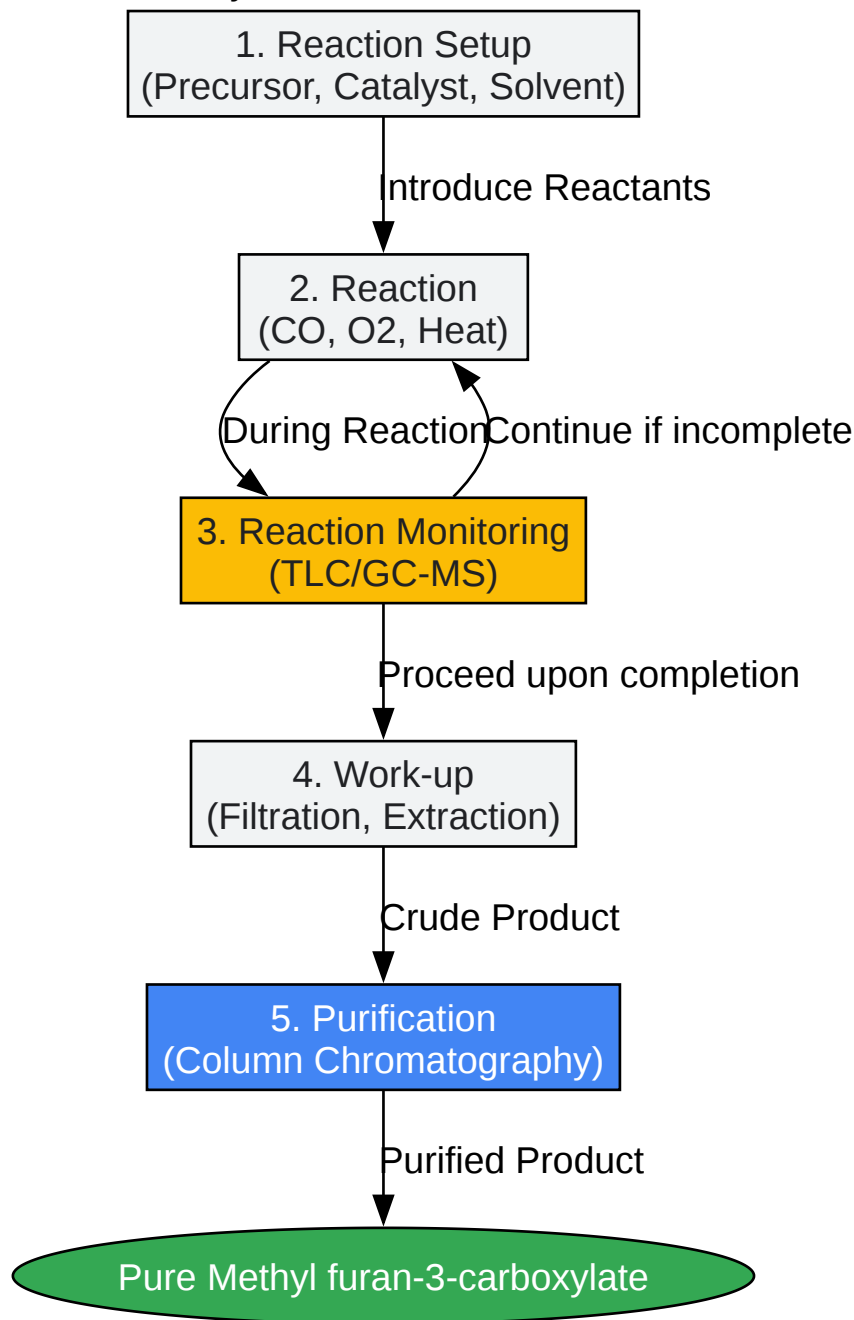
Experimental Procedure:

- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the 3-yne-1,2-diol precursor (1.0 eq), palladium(II) iodide (0.05 eq), and potassium iodide (2.0 eq).
- **Solvent Addition:** Add anhydrous methanol to the flask.
- **Reaction Conditions:** Purge the flask with carbon monoxide gas and then introduce a balloon of carbon monoxide. Introduce oxygen or air carefully into the reaction mixture.
- **Heating:** Heat the reaction mixture to a specified temperature (e.g., 60-80 °C) and stir for several hours.
- **Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Filter the mixture to remove the catalyst.
- **Extraction:** Concentrate the filtrate under reduced pressure. Partition the residue between diethyl ether and water. Separate the organic layer, and extract the aqueous layer with diethyl ether (3x).

- **Drying and Concentration:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Filter and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **methyl furan-3-carboxylate**.

Workflow Diagram for Synthesis and Purification

General Synthesis and Purification Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of **methyl furan-3-carboxylate**.

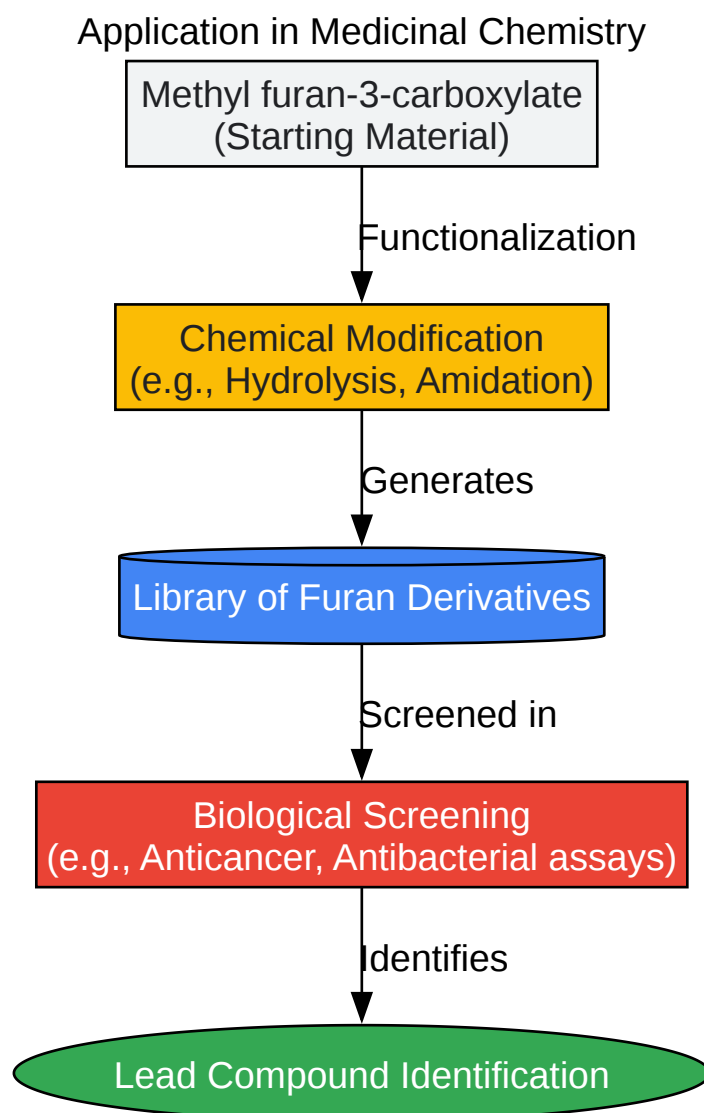
Applications in Research and Drug Development

Furan derivatives are significant scaffolds in medicinal chemistry due to their wide range of biological activities, including anti-inflammatory, antibacterial, antiviral, and anticancer properties.^{[10][11][12][13]} **Methyl furan-3-carboxylate** serves as a valuable building block for the synthesis of more complex, biologically active molecules.^{[7][14]}

Role as a Pharmaceutical Intermediate:

The furan ring in **methyl furan-3-carboxylate** can be chemically modified at various positions to generate a library of derivatives. These derivatives can then be screened for potential therapeutic activities. For instance, the ester group can be hydrolyzed to the corresponding carboxylic acid, which can then be converted to amides or other functional groups to modulate the compound's biological properties.

Logical Relationship in Derivative Synthesis for Drug Discovery



[Click to download full resolution via product page](#)

Caption: The role of **methyl furan-3-carboxylate** as a precursor in the drug discovery process.

Safety and Handling

While specific toxicity data for **methyl furan-3-carboxylate** is not extensively detailed in the provided results, it is prudent to handle it with the standard care required for laboratory chemicals. Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl furoate, 1334-76-5 [thegoodscentcompany.com]
- 2. Methyl furan-3-carboxylate | 13129-23-2 [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. CAS 13129-23-2 | Methyl furan-3-carboxylate - Synblock [synblock.com]
- 5. chemscene.com [chemscene.com]
- 6. Methyl furan-3-carboxylate | C₆H₆O₃ | CID 14918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Regiospecific synthesis of polysubstituted furans with mono- to tricarboxylates from various sulfonium acylmethylides and acetylenic esters - RSC Advances (RSC Publishing) DOI:10.1039/C9RA03563J [pubs.rsc.org]
- 10. Synthesis and Biological Activity Studies of Methyl-5-(Hydroxymethyl)-2-Furan Carboxylate and Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 11. Pharmacological activity of furan derivatives [wisdomlib.org]
- 12. researchgate.net [researchgate.net]
- 13. benchchem.com [benchchem.com]
- 14. Page loading... [guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl furan-3-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077232#methyl-furan-3-carboxylate-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com